

1-Ethyl-3-methylimidazolium chloride chemical properties

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Compound of Interest

Compound Name: *1-Ethyl-3-methylimidazolium chloride*

Cat. No.: *B1222302*

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An In-depth Technical Guide to the Chemical Properties of **1-Ethyl-3-methylimidazolium Chloride**

Introduction

1-Ethyl-3-methylimidazolium chloride, commonly abbreviated as [EMIM]Cl, is an ionic liquid that has garnered significant attention in various scientific fields, including as a solvent for processing cellulose and other biopolymers, as an electrolyte in electrochemical applications, and as a medium for organic synthesis. Its popularity stems from its unique properties, such as low vapor pressure, high thermal stability, and tunable solvency. This technical guide provides a comprehensive overview of the core chemical and physical properties of [EMIM]Cl, detailed experimental protocols for its synthesis and characterization, and visualizations of key processes and relationships. This document is intended for researchers, scientists, and drug development professionals who require a thorough understanding of this versatile ionic liquid.

Core Chemical and Physical Properties

The fundamental properties of **1-Ethyl-3-methylimidazolium chloride** are summarized in the tables below. Table 1 provides general and physical property data for the pure substance, while Table 2 details the thermophysical properties of its aqueous solutions.

Table 1: General and Physical Properties of **1-Ethyl-3-methylimidazolium Chloride**

Property	Value	Reference(s)
General Information		
IUPAC Name	1-Ethyl-3-methyl-1H-imidazol-3-ium chloride	
Synonyms	[EMIM]Cl, EMIC	
CAS Number	65039-09-0	
Molecular Formula	C ₆ H ₁₁ ClN ₂	
Molecular Weight	146.62 g/mol	
Appearance	White to pale yellow crystalline powder	
Physical Properties		
Melting Point	77-79 °C	
Density	1.341 g/cm ³ (at 26 °C)	
Flash Point	188 °C (closed cup)	
Solubility	Soluble in water	
Thermal Properties		
Decomposition Temperature (TGA, onset at 1 K/min)	233 °C	

Table 2: Thermophysical Properties of Aqueous Solutions of **1-Ethyl-3-methylimidazolium Chloride** at Various Temperatures and Mass Fractions

Mass Fraction (w)	Temperature (K)	Density (ρ) (g/cm ³)	Refractive Index (n _D)	Electrical Conductivity (κ) (S/m)
0.05	293.15	1.013	1.339	0.58
0.05	303.15	1.010	1.338	0.72
0.05	313.15	1.006	1.337	0.87
0.05	323.15	1.002	1.336	1.03
0.125	293.15	1.028	1.349	1.12
0.125	303.15	1.024	1.348	1.39
0.125	313.15	1.020	1.347	1.67
0.125	323.15	1.015	1.345	1.97
0.20	293.15	1.042	1.359	1.55
0.20	303.15	1.038	1.358	1.91
0.20	313.15	1.033	1.356	2.29
0.20	323.15	1.028	1.354	2.70
0.275	293.15	1.056	1.368	1.88
0.275	303.15	1.051	1.367	2.32
0.275	313.15	1.046	1.365	2.78
0.275	323.15	1.041	1.363	3.27
0.35	293.15	1.069	1.378	2.14
0.35	303.15	1.064	1.376	2.62
0.35	313.15	1.059	1.374	3.14
0.35	323.15	1.054	1.372	3.69

Experimental Protocols

This section provides detailed methodologies for the synthesis, purification, and characterization of **1-Ethyl-3-methylimidazolium chloride**.

Synthesis of 1-Ethyl-3-methylimidazolium Chloride

This protocol is based on the quaternization of 1-methylimidazole with ethyl chloride.

Materials:

- 1-methylimidazole (purified)
- Ethyl chloride (liquefied gas or in a suitable solvent)
- Anhydrous solvent (e.g., toluene or acetonitrile)
- Round-bottom flask equipped with a reflux condenser and a magnetic stirrer
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- Set up the reaction apparatus under an inert atmosphere to prevent the ingress of moisture.
- Add a known amount of 1-methylimidazole to the round-bottom flask.
- If using a solvent, add the anhydrous solvent to the flask.
- Cool the flask in an ice bath.
- Slowly add a slight molar excess of ethyl chloride to the stirred solution.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and then heat to a moderate temperature (e.g., 60-70 °C) for several hours to ensure the reaction goes to completion.
- The product, [EMIM]Cl, will precipitate as a solid or form a second liquid phase.
- After the reaction is complete, cool the mixture to room temperature.

- Isolate the product by decanting the solvent or by filtration.
- Wash the crude product with a non-polar solvent (e.g., ethyl acetate or diethyl ether) to remove any unreacted starting materials.
- Dry the final product under vacuum to remove any residual solvent.

Purification of 1-Ethyl-3-methylimidazolium Chloride

This protocol is for the decolorization and purification of crude [EMIM]Cl.

Materials:

- Crude **1-Ethyl-3-methylimidazolium chloride**
- Deionized water
- Decolorizing charcoal (activated carbon)
- Beaker
- Heating mantle or hot plate with a stirrer
- Filtration apparatus (e.g., Buchner funnel and filter paper)
- Lyophilizer (freeze-dryer) or vacuum oven

Procedure:

- Dissolve the impure, often yellow, [EMIM]Cl in deionized water in a beaker.
- Add a small amount of decolorizing charcoal (approximately 5-10% by weight of the ionic liquid) to the solution.
- Heat the mixture to approximately 65 °C with constant stirring for several hours (e.g., 24 hours).
- Allow the solution to cool to room temperature.

- Filter the mixture to remove the charcoal. The filtrate should be colorless.
- Remove the water from the filtrate using a lyophilizer or by heating under vacuum at a moderate temperature (e.g., 65 °C) for an extended period (e.g., 48 hours) to ensure all water is removed.
- The resulting white solid is purified **1-Ethyl-3-methylimidazolium chloride**.

Thermogravimetric Analysis (TGA)

This protocol outlines the determination of the thermal stability of [EMIM]Cl.

Apparatus:

- Thermogravimetric analyzer

Procedure:

- Place a small, accurately weighed sample (typically 3-5 mg) of the purified and dried [EMIM]Cl into a TGA crucible (e.g., aluminum or platinum).
- Place the crucible in the TGA furnace.
- Heat the sample under a controlled atmosphere (e.g., nitrogen or argon) at a constant heating rate (e.g., 1, 5, or 10 K/min).
- Record the mass of the sample as a function of temperature.
- The decomposition temperature is typically determined as the onset temperature of mass loss from the TGA curve.

Electrical Conductivity Measurement

This protocol describes the measurement of the ionic conductivity of [EMIM]Cl.

Apparatus:

- Conductivity meter with a conductivity cell

- Thermostatic bath for temperature control
- Standard potassium chloride (KCl) solutions for calibration

Procedure:

- Calibrate the conductivity cell using standard KCl solutions of known concentrations.
- Place the purified and dried [EMIM]Cl in a sealed container within the thermostatic bath to maintain a constant temperature.
- Immerse the conductivity probe into the ionic liquid.
- Allow the temperature to equilibrate.
- Measure the conductivity.
- Repeat the measurement at different temperatures to determine the temperature dependence of conductivity. For aqueous solutions, this procedure is repeated for various mass fractions.

Attenuated Total Reflectance-Fourier Transform Infrared (ATR-FTIR) Spectroscopy

This protocol is for obtaining the infrared spectrum of [EMIM]Cl.

Apparatus:

- FTIR spectrometer with an ATR accessory (e.g., with a diamond crystal)

Procedure:

- Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- Record a background spectrum of the empty ATR crystal.

- Place a small amount of the solid [EMIM]Cl sample onto the ATR crystal, ensuring good contact.
- Record the sample spectrum over a suitable wavenumber range (e.g., 4000-400 cm^{-1}).
- Clean the ATR crystal after the measurement.

UV-Visible Spectroscopy

This protocol is for analyzing the UV-Vis absorption properties of [EMIM]Cl.

Apparatus:

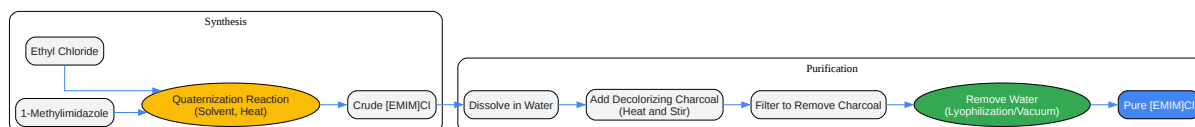
- UV-Visible spectrophotometer
- Quartz cuvettes (e.g., 1 cm path length)
- Suitable solvent (e.g., deionized water or acetonitrile)

Procedure:

- Prepare a dilute solution of [EMIM]Cl in the chosen solvent of a known concentration.
- Fill a quartz cuvette with the pure solvent to be used as a reference (blank).
- Place the reference cuvette in the spectrophotometer and record a baseline spectrum.
- Replace the reference cuvette with a cuvette containing the [EMIM]Cl solution.
- Record the absorption spectrum over the desired wavelength range (e.g., 200-800 nm).

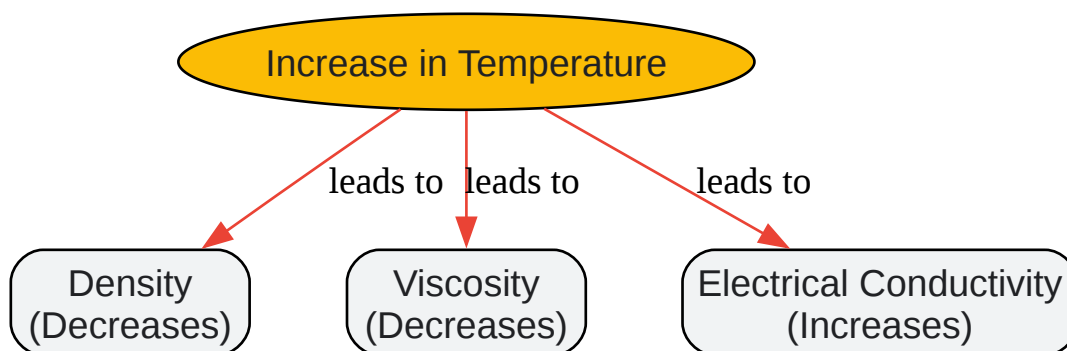
Visualizations

The following diagrams, generated using Graphviz (DOT language), illustrate key workflows and relationships relevant to the study of **1-Ethyl-3-methylimidazolium chloride**.



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Caption: Workflow for the synthesis and purification of [EMIM]Cl.



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Caption: Relationship between temperature and physical properties of [EMIM]Cl.

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